

# How to prevent C-Flex tubing from kinking

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## Compound of Interest

Compound Name: C-Flex

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## Technical Support Center: C-Flex® Tubing

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent kinking in **C-Flex®** thermoplastic elastomer (TPE) tubing during their experiments.

## Troubleshooting Guide: Preventing C-Flex® Tubing Kinking

Q1: My **C-Flex®** tubing is kinking during fluid transfer. What are the common causes?

Kinking in **C-Flex®** tubing is a common issue that can impede fluid flow and compromise the integrity of your experiments. The primary causes include:

- **Exceeding the Minimum Bend Radius:** Every tubing has a minimum bend radius, and bending it tighter than this specification will cause it to collapse and kink.
- **Improper Installation and Routing:** Sharp corners, excessive unsupported lengths, and twisting during installation can lead to kinking.<sup>[1][2]</sup>
- **Incorrect Tubing Dimensions:** Using tubing with a wall thickness that is too thin for the application or an inappropriate diameter can increase the likelihood of kinking.<sup>[2]</sup>
- **External Stress:** Compression from clamps, pressure from equipment, or accidental pinching can cause the tubing to kink.

- **Incompatible Tubing Formulation:** While **C-Flex®** is highly flexible, certain formulations may be more susceptible to kinking under specific experimental conditions.

Q2: How can I prevent my **C-Flex®** tubing from kinking?

Preventing kinking involves a combination of proper selection, installation, and handling of the tubing. Here are key strategies:

- **Respect the Minimum Bend Radius:** Always ensure that the tubing is not bent beyond its specified minimum bend radius. When possible, use elbow fittings for sharp directional changes.[\[2\]](#)
- **Proper Installation:**
  - Route the tubing to avoid sharp corners and abrasive surfaces.
  - Provide adequate support along the length of the tubing to prevent sagging, especially for longer runs. Clamps and brackets can be used for this purpose.[\[2\]](#)
  - Avoid twisting the tubing during installation.
- **Select the Right Tubing:**
  - Choose a tubing with an appropriate inner diameter (ID), outer diameter (OD), and wall thickness for your application. Thicker walls generally offer better kink resistance.[\[2\]](#)
  - For applications involving higher pressures, consider using **C-Flex®** Braided tubing, which is reinforced to resist kinking and deformation.[\[3\]](#)[\[4\]](#)
- **Correct Handling and Storage:**
  - When not in use, store **C-Flex®** tubing in large coils to prevent it from developing permanent kinks.[\[1\]](#)
  - Avoid applying excessive tensile stress or compression to the tubing.

## C-Flex® Tubing Bend Radius Data

While a comprehensive table for all **C-Flex®** formulations and sizes is not readily available from a single source, the following table provides an example of the bend radius for a specific **C-Flex®** 072 tubing product. This data can be used as a reference, and it is recommended to consult the manufacturer's specifications for the exact tubing you are using.

Tubing Formulation	Inner Diameter (ID)	Outer Diameter (OD)	Wall Thickness	Minimum Bend Radius
C-Flex® 072	1/4" (6.4 mm)	7/16" (11.2 mm)	3/32" (2.4 mm)	1/2" (12.8 mm)[5]

## Experimental Protocol: Kink Resistance Testing

To quantitatively assess the kink resistance of **C-Flex®** tubing, you can perform a controlled bend test. This protocol is based on industry-standard methods for evaluating the kinking properties of medical and biopharmaceutical tubing.[6][7]

Objective: To determine the minimum bend radius of a **C-Flex®** tubing sample before kinking occurs, defined as a 50% reduction in flow rate.

Materials:

- **C-Flex®** tubing samples of a specific formulation and size.
- Peristaltic pump or a constant pressure system.
- Flow meter.
- A set of mandrels with varying, known radii (or a cone-shaped mandrel).
- Calipers.
- Test fluid (e.g., deionized water).
- Reservoir for the test fluid.

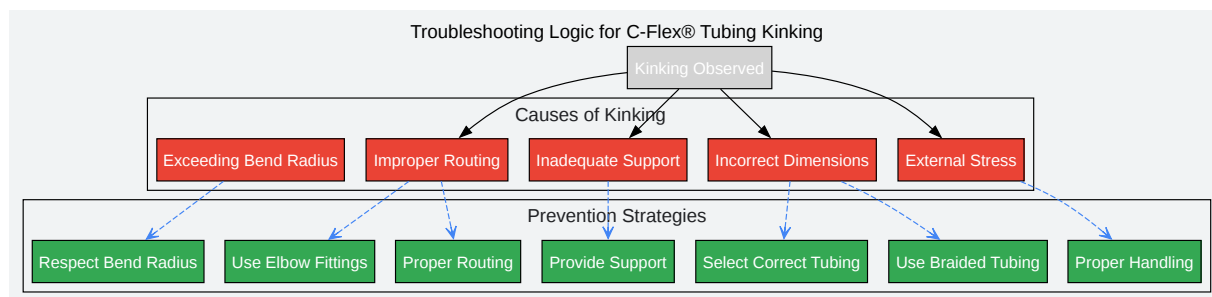
Methodology:

- System Setup:

- Cut a sufficient length of the **C-Flex®** tubing sample.
- Connect one end of the tubing to the fluid reservoir and the other end to the flow meter, passing it through the peristaltic pump if used.
- Prime the system with the test fluid to remove any air bubbles.
- Baseline Flow Rate Measurement:
  - With the tubing in a straight configuration, establish a steady flow of the test fluid.
  - Record the baseline flow rate ( $F_{\text{initial}}$ ) using the flow meter.
- Kink Induction and Measurement:
  - Begin by bending the tubing sample 180° around the largest diameter mandrel.
  - Gradually move to mandrels with successively smaller radii.
  - At each mandrel size, allow the flow to stabilize and record the flow rate ( $F_{\text{bent}}$ ).
  - Continue this process until the flow rate is reduced to 50% of the initial flow rate ( $F_{\text{bent}} \leq 0.5 * F_{\text{initial}}$ ).
  - The radius of the mandrel at which this 50% flow reduction occurs is the minimum bend radius under these test conditions.
- Data Recording and Analysis:
  - Record the inner diameter, outer diameter, and wall thickness of the tubing being tested.
  - For each mandrel radius, record the corresponding flow rate.
  - Plot the flow rate as a function of the bend radius to visualize the relationship.
  - The minimum bend radius is the key result of this experiment.

## Logical Relationship Diagram

The following diagram illustrates the logical relationship between the factors contributing to **C-Flex®** tubing kinking and the recommended preventive measures.



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Caption: Troubleshooting logic for **C-Flex®** tubing kinking.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)